

# Technical Guide: Handling & Synthetic Utility of 2-Chloro-4-nitropyrimidin-5-amine

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## Compound of Interest

Compound Name: 2-Chloro-4-nitropyrimidin-5-amine

CAS No.: 618397-67-4

Cat. No.: B1588104

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CAS: 618397-67-4 | Formula:  $C_4H_3ClN_4O_2$  | M.W.: 174.55 g/mol [1]

## Part 1: Executive Summary & Chemical Identity

**2-Chloro-4-nitropyrimidin-5-amine** is a specialized heterocyclic building block used primarily in the synthesis of purine analogs and pteridine-based kinase inhibitors. Unlike its more common isomer (2-chloro-5-nitro-4-aminopyrimidine), this scaffold presents a unique substitution pattern (5-amino, 4-nitro) that alters the electronic bias of the pyrimidine ring, directing nucleophilic attack specifically to the C2 position while reserving the C4/C5 region for subsequent imidazole ring closure.

## Physicochemical Profile

Property	Data	Application Note
Appearance	Yellow to Orange Solid	Color intensity correlates with nitro/amine conjugation; darkening indicates oxidation.
Solubility	DMSO, DMF, MeOH (warm)	Poor solubility in non-polar solvents (Hexane, Et <sub>2</sub> O).
Melting Point	>200°C (Decomposes)	Critical: Do not rely on MP for purity; compound may deflagrate near decomposition point.
Stability	Moisture/Light Sensitive	Hydrolysis of C2-Cl releases HCl; store under Argon.
Reactivity	Electrophilic (C2), Reducible (C4)	C2-Cl is activated for S <sub>N</sub> Ar; C4-NO <sub>2</sub> is a reduction target.

## Part 2: Hazard Identification & Toxicology (GHS)

Note: While specific toxicological data for this isomer is limited, it must be handled according to the high-hazard profile of the chloronitropyrimidine class.

### Core Hazards

- Acute Toxicity (Oral/Inhalation): Category 4. Pyrimidine antimetabolites can interfere with DNA synthesis.
- Skin/Eye Corrosion: Category 1B/2. The hydrolysis product (HCl) and the parent compound cause severe irritation.
- Sensitization: High potential. Nitro-aromatics are known haptens that can induce allergic contact dermatitis.
- Energetic Instability: The combination of a nitro group and an amino group on a strained ring creates a "push-pull" electronic system. Avoid friction, shock, or heating >150°C.

## Self-Validating Safety Logic

- The "Yellow Stain" Rule: If you see yellow staining on gloves or hood surfaces, containment has failed. The nitro-amine chromophore is a visual indicator of contamination.
- The Hydrolysis Check: If the container emits white fumes (HCl) upon opening, the C2-chloride has degraded. The material is compromised and unsafe for precise stoichiometry.

## Part 3: Strategic Handling & Engineering Controls

### Storage Protocol

- Atmosphere: Store strictly under inert gas (Argon/Nitrogen).
- Temperature: +2°C to +8°C. (Avoid freezing if DMSO stock, as freeze-thaw cycles promote precipitation/degradation).
- Container: Amber glass with PTFE-lined cap. Parafilm is insufficient; use electrical tape or shrink bands for long-term storage.

## Operational Workflow: Inert Weighing

Due to the hygroscopic nature of the C2-chloride, weighing should be performed to minimize atmospheric exposure.



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Figure 1: Inert handling workflow to prevent hydrolytic degradation of the C2-chloride.

## Part 4: Reactivity & Synthetic Utility

### Mechanism of Action

This molecule serves as a "linchpin" scaffold. The C2-chloride is the primary electrophile. Unlike 2,4-dichloropyrimidines where regioselectivity is a battle between C2 and C4, the 5-

amino group in this molecule donates electron density, slightly deactivating the ring, while the 4-nitro group strongly activates the C2 position via induction and resonance.

Key Transformation:  $S_NAr$  displacement at C2, followed by Nitro reduction to yield a 4,5-diaminopyrimidine (the immediate precursor to purines).

## Experimental Protocol: C2-Selective Amination ( $S_NAr$ )

Goal: Synthesize a 2-amino-substituted-4-nitro-5-aminopyrimidine.

Reagents:

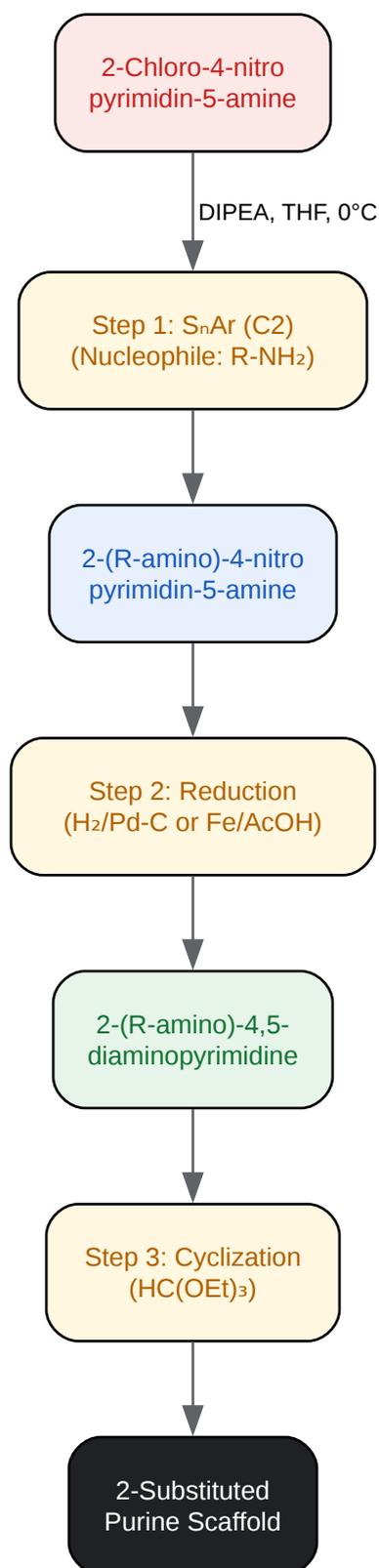
- Substrate: **2-Chloro-4-nitropyrimidin-5-amine** (1.0 eq)
- Nucleophile: Primary/Secondary Amine (1.1 eq)
- Base: DIPEA (2.0 eq) or  $K_2CO_3$  (anhydrous)
- Solvent: THF (0.1 M) or DMF (if solubility is poor)

Step-by-Step Methodology:

- Setup: Flame-dry a round-bottom flask and cool under Argon.
- Dissolution: Dissolve the pyrimidine substrate in anhydrous THF. The solution should be clear yellow/orange.
- Addition: Add DIPEA, followed by the dropwise addition of the amine nucleophile at 0°C.
  - Why 0°C? Although C2 is activated, the 4-nitro group makes the system prone to side reactions (e.g., ring opening) if heated with strong nucleophiles. Control the exotherm.
- Monitoring: Warm to Room Temperature (RT). Monitor via TLC (50% EtOAc/Hex). Product usually is more polar and brightly colored (deep orange/red).
- Workup: Dilute with EtOAc, wash with water x3 (to remove DMF/DIPEA salts). Dry over  $Na_2SO_4$ .<sup>[2]</sup>

- Purification: Flash chromatography. Note: Avoid amino-silica unless necessary; standard silica is usually sufficient.

## Synthetic Pathway Visualization[3]



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Figure 2: Synthetic route from **2-Chloro-4-nitropyrimidin-5-amine** to 2-substituted purines.

## Part 5: Emergency Protocols & Waste Management

### Spill Cleanup (Solid)

- Isolate: Evacuate the immediate area (10 ft radius).
- PPE: Double nitrile gloves, N95 or P100 respirator (dust hazard), safety goggles.
- Neutralization: Do not use water initially (generates HCl). Cover with sand or vermiculite.
- Collection: Use a spark-proof scoop. Place in a sealed hazardous waste container labeled "Toxic - Organic Solid".
- Decontamination: Wash surface with 10% sodium bicarbonate solution (neutralizes acid residues) followed by soap and water.

### Fire Fighting

- Media: CO<sub>2</sub>, Dry Chemical, or Foam.
- Warning: Burning produces toxic fumes of NO<sub>x</sub>, HCl, and CO. Firefighters must wear SCBA.
- Explosion Risk: If large quantities (>100g) are involved, treat as a potential explosion hazard due to the nitro group. Evacuate to a safe distance.

### References

- PubChem. (n.d.).<sup>[3]</sup> Compound Summary: 2-Chloro-5-nitropyridin-4-amine (Structural Analog Data). National Library of Medicine. Retrieved from [[Link](#)]

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### Sources

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- [2. 2-Chloro-4-nitropyridine synthesis - chemicalbook \[chemicalbook.com\]](#)
- [3. 2-Chloro-5-nitropyridin-4-amine | C5H4ClN3O2 | CID 10910058 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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